

Application Notes and Protocols: Dasatinib as a Chemical Probe for Kinase Biology

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Compound of Interest

Compound Name: Multi-target kinase inhibitor 2

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These application notes provide a comprehensive guide to using Dasatinib, a potent multi-target kinase inhibitor, as a chemical probe to investigate kinase biology. Detailed protocols for key experiments are provided to ensure robust and reproducible results.

Introduction

Dasatinib is a second-generation tyrosine kinase inhibitor that targets a range of kinases, making it a valuable tool for dissecting complex signaling networks.^[1] Its primary targets include BCR-ABL, SRC family kinases (SRC, LCK, YES, FYN), c-KIT, EPHA2, and PDGFR β .^{[1][2]} By inhibiting these key nodes in cellular signaling, Dasatinib can modulate numerous downstream pathways involved in cell proliferation, survival, migration, and invasion.^{[2][3]} This polypharmacology, coupled with its high potency, makes Dasatinib an excellent chemical probe for identifying kinase dependencies and exploring therapeutic vulnerabilities in various disease models, particularly in oncology.^{[4][5]}

Data Presentation

Kinase Inhibition Profile of Dasatinib

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of Dasatinib against a panel of recombinant kinases, demonstrating its multi-targeted nature.

Kinase Target	IC50 (nM)	Reference
ABL	<0.78	[6]
SRC	<0.37	[6]
LYN	1.7 - 8.5	[7]
YES	<1	[8]
c-KIT	<30	[9]
PDGFR β	<30	[9]
EphA2	<30	[9]
FAK	0.2	[9]
Csk	7	[6]

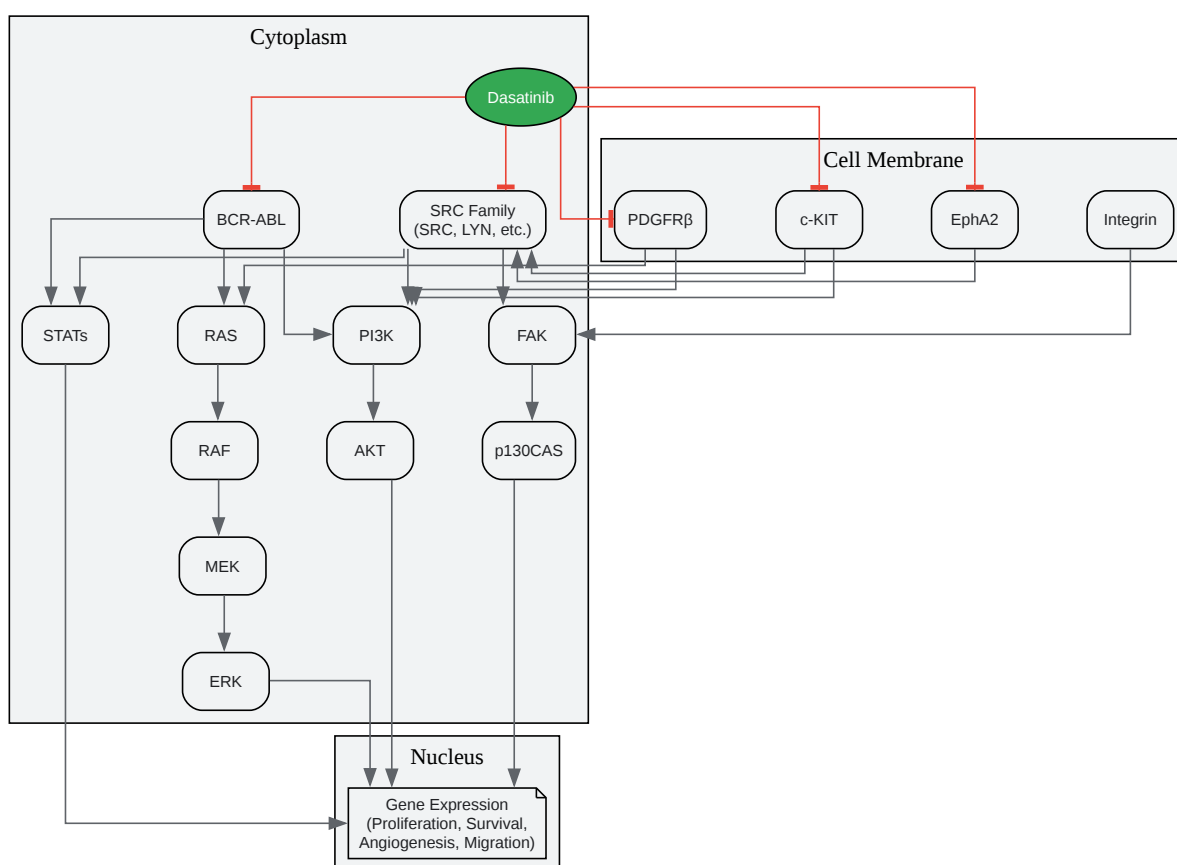
Cellular Activity of Dasatinib

The table below presents the half-maximal effective concentration (EC50) values for Dasatinib's anti-proliferative activity in various cancer cell lines.

Cell Line	Cancer Type	EC50 (nM)	Reference
Lox-IMVI	Melanoma	35.4	[9]
JURL-MK1	Leukemia	Sub-nanomolar	[7]
MOLM-7	Leukemia	Sub-nanomolar	[7]
Mo7e-KitD816H	Myeloid Leukemia	5	[10]
MDA-MB-231	Breast Cancer	6.1 μ M	[11]
MCF-7	Breast Cancer	>10 μ M	[11]
HT144	Melanoma	>1000	[9]
SK-BR-3	Breast Cancer	-	[12]

Mandatory Visualizations

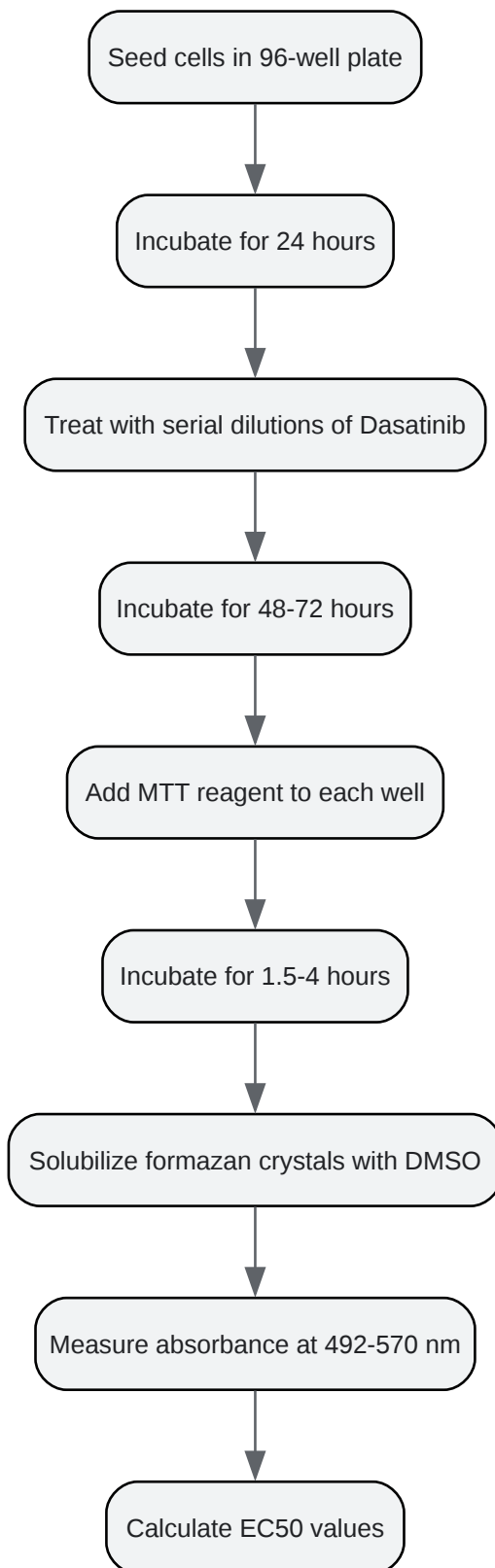
Signaling Pathways Modulated by Dasatinib



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Caption: Key signaling pathways inhibited by Dasatinib.

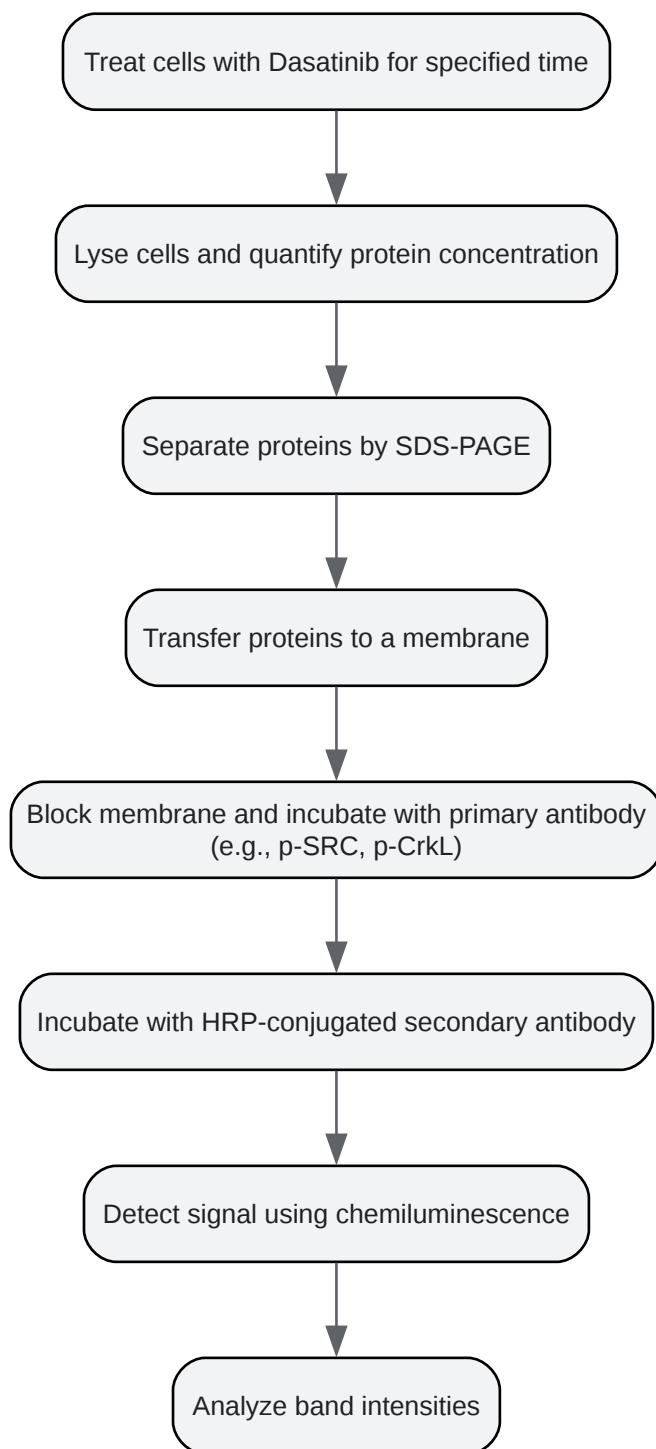
Experimental Workflow: Cell Viability (MTT) Assay

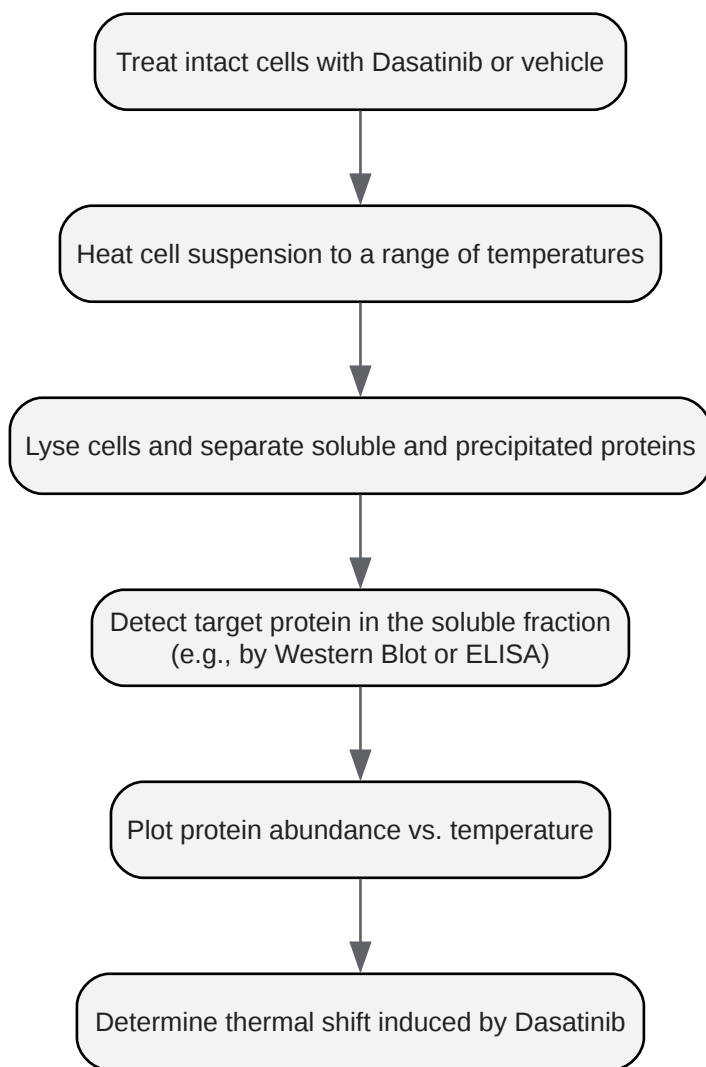


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Caption: Workflow for determining Dasatinib's effect on cell viability.

Experimental Workflow: Western Blotting





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